

A Comprehensive Technical Guide to the Safe Handling of Sodium 2-Iodobenzenesulfonate

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Compound of Interest

Compound Name: Sodium 2-Iodobenzenesulfonate

Cat. No.: B1324435

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Introduction: Understanding Sodium 2-Iodobenzenesulfonate

Sodium 2-Iodobenzenesulfonate is an organoiodine compound that serves as a crucial intermediate in fine chemical synthesis and catalyst preparation.^[1] Its molecular structure, featuring both a sulfonate group and an iodine atom, makes it a versatile precursor for a variety of chemical reactions, including oxidative processes and substitutions.^[1] This guide is intended for researchers, scientists, and drug development professionals, providing a detailed overview of the safety and handling precautions necessary to work with this compound in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and maintaining the integrity of experimental work.


Physicochemical Properties

A foundational understanding of the physicochemical properties of **Sodium 2-Iodobenzenesulfonate** is essential for its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₆ H ₄ INaO ₃ S	[2][3][4]
Molecular Weight	306.05 g/mol	[2][3][4][5]
Appearance	White to light yellow or light orange powder/crystal	[5][6]
Melting Point	>300°C	[3]
Solubility	Slightly soluble in Methanol and Water	[3]
Stability	Hygroscopic	[3]

Hazard Identification and GHS Classification

Sodium 2-Iodobenzenesulfonate is classified as hazardous under the Globally Harmonized System (GHS).[2] The primary hazards are skin and eye irritation.[2][5][6]

- GHS Pictogram:
 -  alt text
- Signal Word: Warning[2][5][6]
- Hazard Statements:
 - H315: Causes skin irritation.[2][5][6]
 - H319: Causes serious eye irritation.[2][5][6]

In some cases, it is also listed as harmful if swallowed (Acute toxicity, Oral, Category 4) and toxic to aquatic life.[7]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to minimize exposure and associated risks.

Engineering Controls

The primary line of defense against exposure is the implementation of robust engineering controls.

- Ventilation: Work with **Sodium 2-Iodobenzenesulfonate** should be conducted in a well-ventilated area.^{[8][9]} A laboratory fume hood is recommended, especially when handling the powder, to prevent the formation and inhalation of dust.^{[7][9]}
- Eye Wash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^[8] This is critical for immediate decontamination in the event of accidental contact.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent direct contact with the chemical.

- Eye and Face Protection: Safety glasses with side shields or goggles are essential.^[10] A face shield should be worn when there is a risk of splashing or dust generation.^[7] All eye and face protection must comply with OSHA regulations 29 CFR 1910.133 or European Standard EN166.^[8]
- Skin Protection:
 - Gloves: Wear appropriate protective gloves.^{[5][6][7][8]} Gloves must be inspected for integrity before each use.^[7]
 - Lab Coat/Protective Clothing: A lab coat or other suitable protective clothing should be worn to prevent skin exposure.^{[8][9][10]}
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, an approved dust mask or respirator should be used.^[9]

Hygiene Practices

Good laboratory hygiene is a critical component of safe chemical handling.

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in areas where chemicals are handled or stored.[\[7\]](#)[\[9\]](#)
- Avoid inhalation and ingestion of the substance.[\[8\]](#)

Storage

Proper storage is crucial to maintain the chemical's stability and prevent accidental release.

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Store under an inert atmosphere (nitrogen or argon) at 2–8 °C for long-term storage.[\[3\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[8\]](#)

Emergency Procedures

In the event of an emergency, a clear and practiced response is essential.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[\[11\]](#) Remove contact lenses if present and easy to do.[\[5\]](#)[\[6\]](#)[\[8\]](#) Seek immediate medical attention.[\[5\]](#)[\[6\]](#)[\[11\]](#)
- Skin Contact: Remove all contaminated clothing.[\[12\]](#) Wash the affected area with plenty of soap and water.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[12\]](#) If skin irritation occurs, seek medical advice.[\[6\]](#)[\[7\]](#)
- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[\[8\]](#) If not breathing, provide artificial respiration.[\[7\]](#) Seek medical attention.[\[7\]](#)
- Ingestion: Do NOT induce vomiting.[\[11\]](#) If the person is conscious, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[\[11\]](#) Call a POISON CENTER or doctor if you feel unwell.[\[7\]](#)[\[8\]](#)

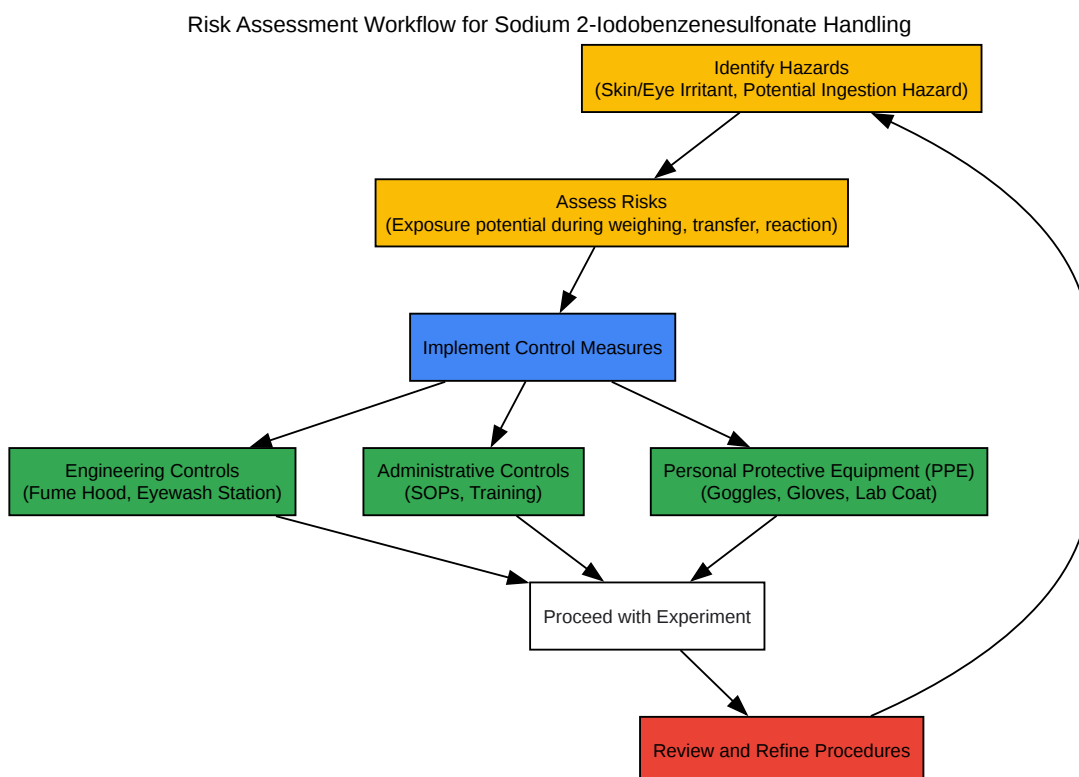
Spill and Leak Procedures

- Personal Precautions: Evacuate personnel to a safe area.^[7] Ensure adequate ventilation.^[7]^[8]^[9] Avoid breathing dust.^[7] Wear appropriate PPE, including respiratory protection, gloves, and eye protection.^[7]^[8]^[9]
- Containment and Cleanup: Prevent further leakage or spillage if it is safe to do so.^[7] Do not let the product enter drains.^[7]^[9] Sweep up the spilled material, avoiding dust formation, and place it in a suitable, closed container for disposal.^[7]^[9]
- Environmental Precautions: The substance should not be released into the environment.^[7]^[8]

Experimental Workflow Visualization

Risk Assessment and Mitigation Workflow

The following diagram illustrates a logical workflow for assessing and mitigating the risks associated with handling **Sodium 2-Iodobenzenesulfonate**.



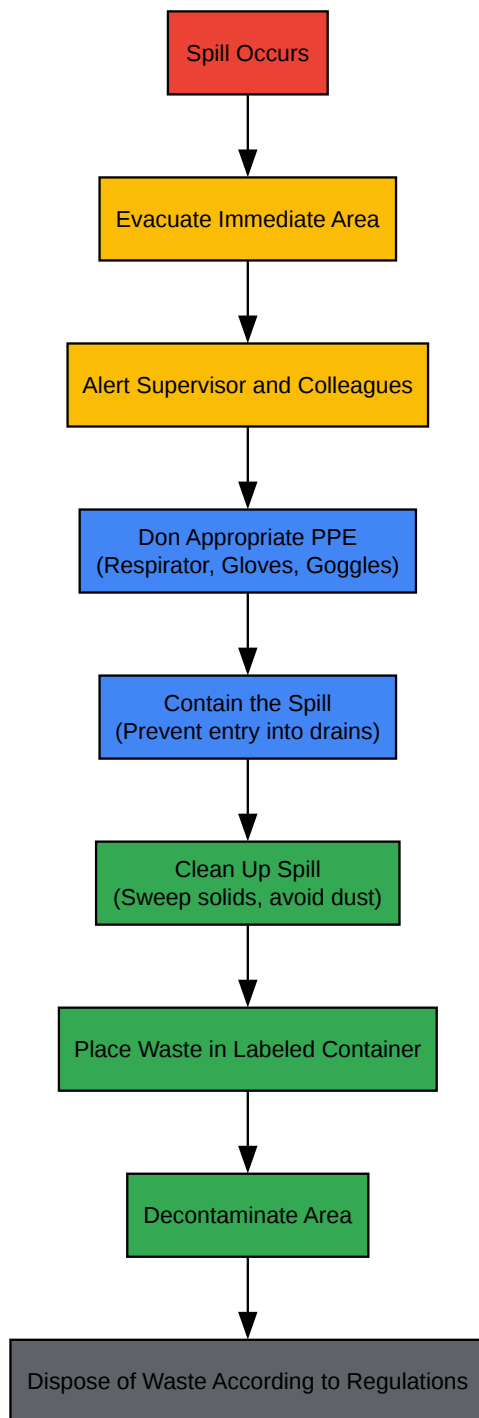
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Caption: A flowchart for risk assessment and mitigation.

Spill Response Protocol

This diagram outlines the step-by-step procedure for responding to a spill of **Sodium 2-Iodobenzenesulfonate**.

Spill Response Protocol for Sodium 2-Iodobenzenesulfonate



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Caption: A step-by-step guide for spill response.

Disposal Considerations

Waste disposal must be conducted in compliance with all federal, state, and local environmental regulations.[10] Dispose of the contents and container to an approved waste disposal plant.[7][8] Do not dispose of the material down the drain.[7][9]

Conclusion

Sodium 2-Iodobenzenesulfonate is a valuable chemical intermediate, and its safe use is contingent upon a thorough understanding of its hazards and the strict implementation of safety protocols. By integrating robust engineering controls, consistent use of personal protective equipment, and adherence to established safe handling and emergency procedures, researchers can mitigate the risks associated with this compound. This guide provides a framework for the safe and effective use of **Sodium 2-Iodobenzenesulfonate** in a research and development setting.

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